

Application Notes and Protocols: 103D5R in Hypoxic vs. Normoxic Conditions

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Compound of Interest

Compound Name: 103D5R

Cat. No.: B1663896

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Introduction

103D5R is a novel small-molecule inhibitor of Hypoxia-Inducible Factor-1 (HIF-1), a key transcription factor in cellular adaptation to low oxygen environments (hypoxia).^{[1][2]} HIF-1 plays a crucial role in tumor progression and angiogenesis, making it a significant therapeutic target in oncology.^{[1][2]} This document provides detailed application notes and protocols for studying the effects of **103D5R** in both hypoxic and normoxic conditions. The primary mechanism of **103D5R** is the inhibition of HIF-1 α protein synthesis, which occurs irrespective of oxygen levels.^{[1][2]} This leads to the downregulation of HIF-1 target genes, such as Vascular Endothelial Growth Factor (VEGF) and Glucose Transporter-1 (Glut-1), thereby affecting crucial cellular processes in cancer.^{[2][3]}

Data Presentation

Quantitative Effects of 103D5R

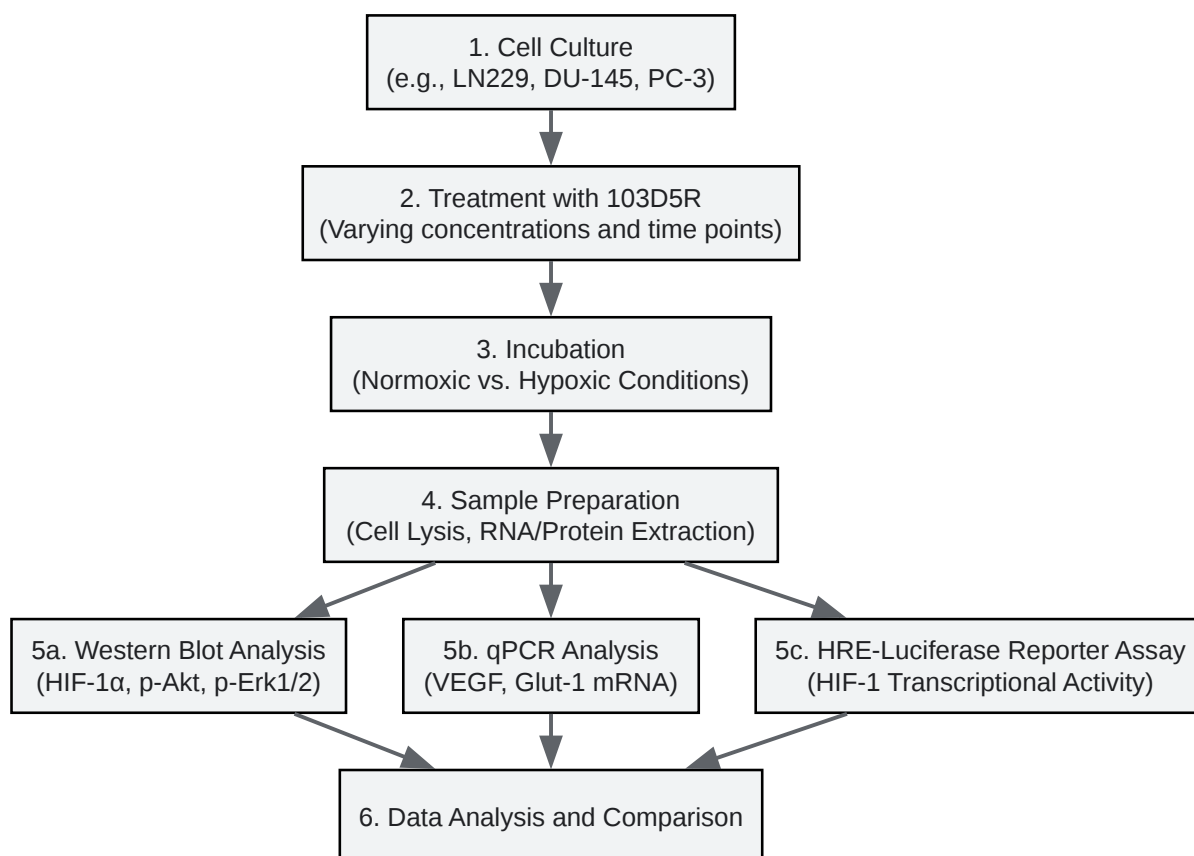
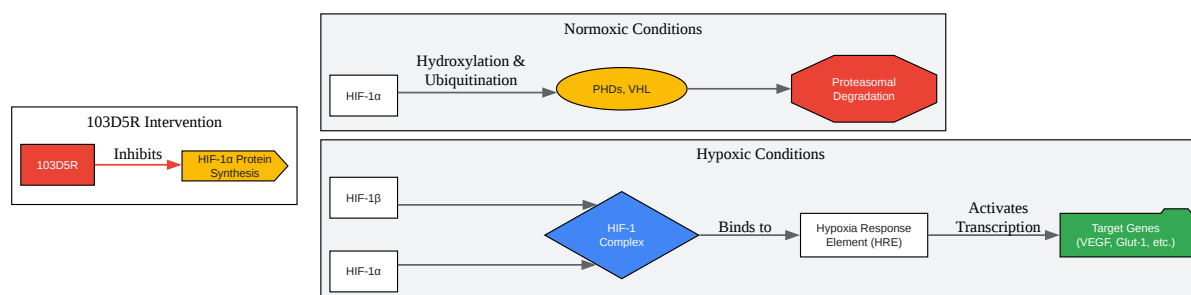
The following tables summarize the known quantitative effects of **103D5R** on cancer cell lines.

Parameter	Cell Line	Condition	Value	Reference
IC50 (HIF-1 Activation)	-	Hypoxia	35 μ M	[4]
IC50 (Proliferation)	LN229 (Glioma)	Not Specified	26 μ M	[4]

Experiment	Cell Line	103D5R Concentration	Duration	Observed Effect under Hypoxia	Reference
HIF-1 α Protein Levels	LN229 (Glioma)	20-50 μ mol/L	24 hours	Dose-dependent decrease in HIF-1 α protein.	[3]
HIF-1 α Protein Levels	LN229 (Glioma)	50 μ mol/L	4, 8, 16, 24 hours	Time-dependent decrease in HIF-1 α protein.	[3]
HIF-1 α Protein Levels	DU-145 (Prostate), PC-3 (Prostate), MDA-MB-468 (Breast)	50 μ mol/L	24 hours	Inhibition of HIF-1 α protein accumulation.	[3]
Phosphorylation of Akt, Erk1/2, SAPK/JNK	LN229 (Glioma)	50 μ mol/L	15 min - 24 hours	Inhibition of phosphorylation without affecting total protein levels.	[5]

Signaling Pathways and Experimental Workflow

103D5R Mechanism of Action



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